

4-Methylstyrene: A Technical Guide to CAS Number and Safety Data

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Compound of Interest

Compound Name: 4-Methylstyrene

Cat. No.: B072717

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical identifier and safety profile of **4-Methylstyrene**. The content herein is curated to support professionals in research, scientific, and drug development fields by presenting detailed data, experimental methodologies, and clear visual workflows for safe handling and emergency procedures.

Chemical Identification

4-Methylstyrene is chemically identified by its CAS (Chemical Abstracts Service) number, which is a unique numerical identifier assigned to every chemical substance.

Identifier	Value
CAS Number	622-97-9[1][2][3][4][5]
Synonyms	4-Vinyltoluene, 1-methyl-4-vinylbenzene[1][2]
Molecular Formula	C9H10[1]
Molecular Weight	118.18 g/mol [1]
EC Number	210-762-8[1][4]
InChI Key	JLBJTVDPSNHSKJ-UHFFFAOYSA-N[6][7]

Safety Data Sheet Summary

The following tables summarize the key safety and physical property data for **4-Methylstyrene**, compiled from various safety data sheets.

Physical and Chemical Properties

Property	Value
Appearance	Liquid [1]
Melting Point/Freezing Point	-34 °C [1]
Initial Boiling Point and Boiling Range	170 - 175 °C [1] [6] [7]
Flash Point	45 °C (113 °F) [1] [6] [7]
Autoignition Temperature	490 °C (914 °F) [2]
Upper Explosion Limit	5.2 %(V) [1]
Lower Explosion Limit	1.1 %(V) [1]
Vapor Pressure	<1 mm Hg (at 20 °C) [1] [6] [7]
Relative Density	0.897 g/cm³ (at 25 °C) [1] [6]
Water Solubility	0.089 g/L [1]
Storage Temperature	2 - 8 °C [1] [6] [7]

Hazard Information

Hazard Classification	Description
Flammable liquids	Category 3[2]
Skin Corrosion/Irritation	Category 2[2]
Serious Eye Damage/Eye Irritation	Category 2[2]
Germ Cell Mutagenicity	Category 1B[2]
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)[2]
Aspiration Toxicity	Category 1[2]
Hazardous to the aquatic environment, long-term hazard	Category 2[6][7]

Signal Word: Danger[[2](#)][[6](#)][[7](#)]

Hazard Statements:

- H226: Flammable liquid and vapor.[[6](#)][[7](#)]
- H304: May be fatal if swallowed and enters airways.[[6](#)][[7](#)]
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- H340: May cause genetic defects.
- H411: Toxic to aquatic life with long lasting effects.[[6](#)][[7](#)]

Experimental Protocols for Safety Assessment

The safety data presented are determined through standardized experimental protocols. Below are summaries of methodologies for key safety endpoints.

Flash Point Determination (Closed-Cup Method)

The flash point of a volatile liquid is the lowest temperature at which its vapors will ignite in the presence of an ignition source. The closed-cup method is commonly used for this determination.

Principle: The sample is heated in a closed cup at a controlled rate. An ignition source is introduced into the vapor space at regular temperature intervals to determine the temperature at which a flash is first observed.

Apparatus: A Pensky-Martens closed-cup tester or a similar apparatus is used.

Procedure Outline:

- A specified volume of the sample is placed in the test cup.
- The cup is heated at a slow, constant rate.
- The sample is stirred to ensure temperature uniformity.
- At specified temperature intervals, the stirring is stopped, and an ignition source is dipped into the vapor space.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite.

Autoignition Temperature Determination

The autoignition temperature is the lowest temperature at which a substance will spontaneously ignite in a normal atmosphere without an external ignition source.

Principle: A small, measured amount of the substance is introduced into a uniformly heated flask at a predetermined temperature. The mixture is observed for ignition.

Apparatus: A heated, temperature-controlled flask (typically 500 mL).

Procedure Outline:

- The test flask is heated to a desired, uniform temperature.
- A small aliquot of the liquid sample is injected into the hot flask.
- The flask is observed for a set period (e.g., 10 minutes) for signs of ignition (a flame or explosion).
- The test is repeated at different temperatures and sample volumes to find the lowest temperature at which ignition occurs.

Acute Oral Toxicity Assessment (OECD Test Guideline 420, 423, or 425)

These guidelines provide methods for determining the acute oral toxicity of a substance.[\[1\]](#) They are designed to use a minimal number of animals.

Principle: The substance is administered orally to a group of animals at one or more dose levels. The animals are observed for a specified period for signs of toxicity and mortality.

Procedure Outline (General):

- The test substance is administered to animals (commonly rats) by gavage.
- A stepwise procedure is used, where the outcome of dosing one group of animals determines the dose for the next group.
- Animals are observed for signs of toxicity shortly after dosing and then periodically for 14 days.
- The number of mortalities is recorded to determine the LD50 (the dose that is lethal to 50% of the test animals) or to classify the substance into a toxicity category.

Skin Irritation Assessment (OECD Test Guideline 439)

This in vitro method assesses the skin irritation potential of a substance using a reconstructed human epidermis model.[\[2\]](#)[\[3\]](#)

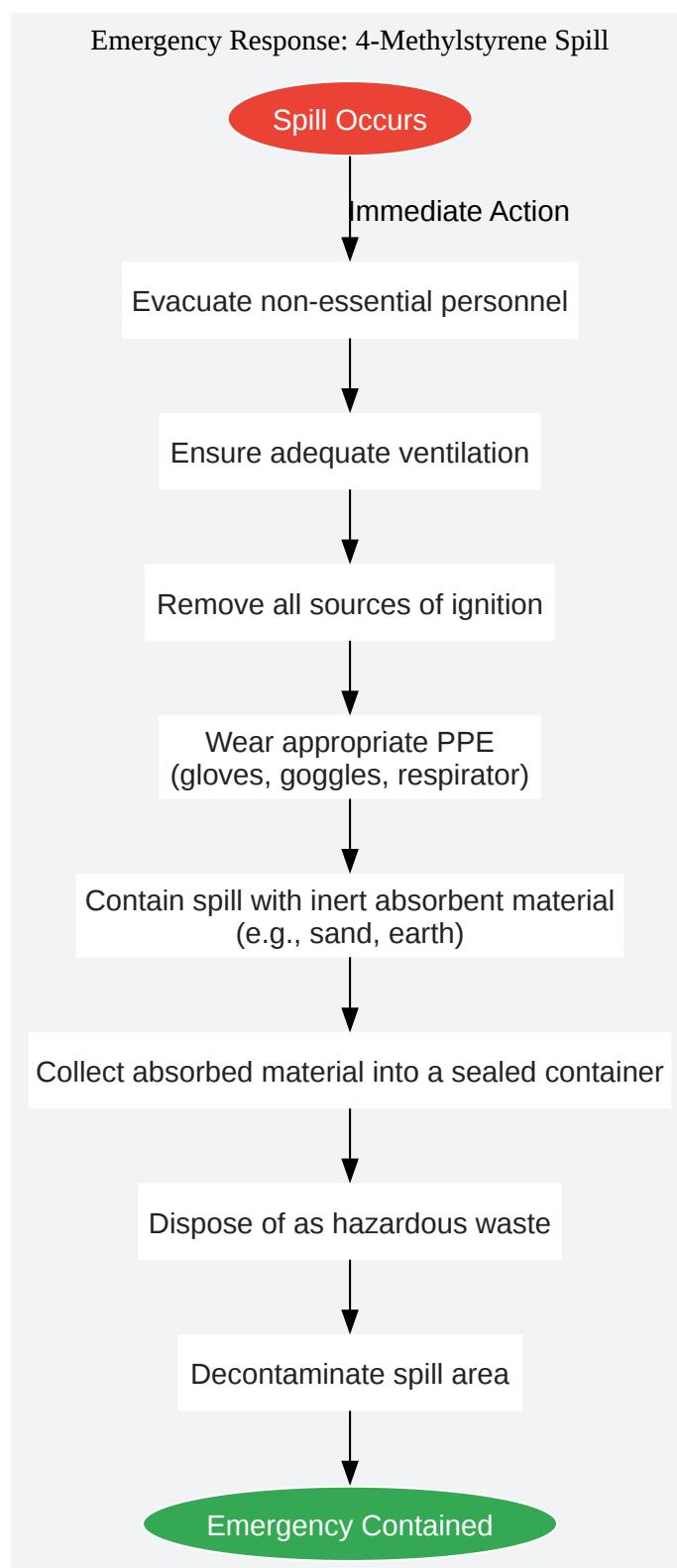
Principle: The test chemical is applied topically to a reconstructed human epidermis model. Cell viability is measured after a specified exposure time to determine the irritant potential.[3]

Procedure Outline:

- The test substance is applied to the surface of the reconstructed skin tissue.
- After a set exposure period, the substance is removed, and the tissue is incubated.
- Cell viability is determined using a colorimetric assay (e.g., MTT assay).
- A reduction in cell viability below a certain threshold (e.g., 50%) indicates that the substance is an irritant.[3]

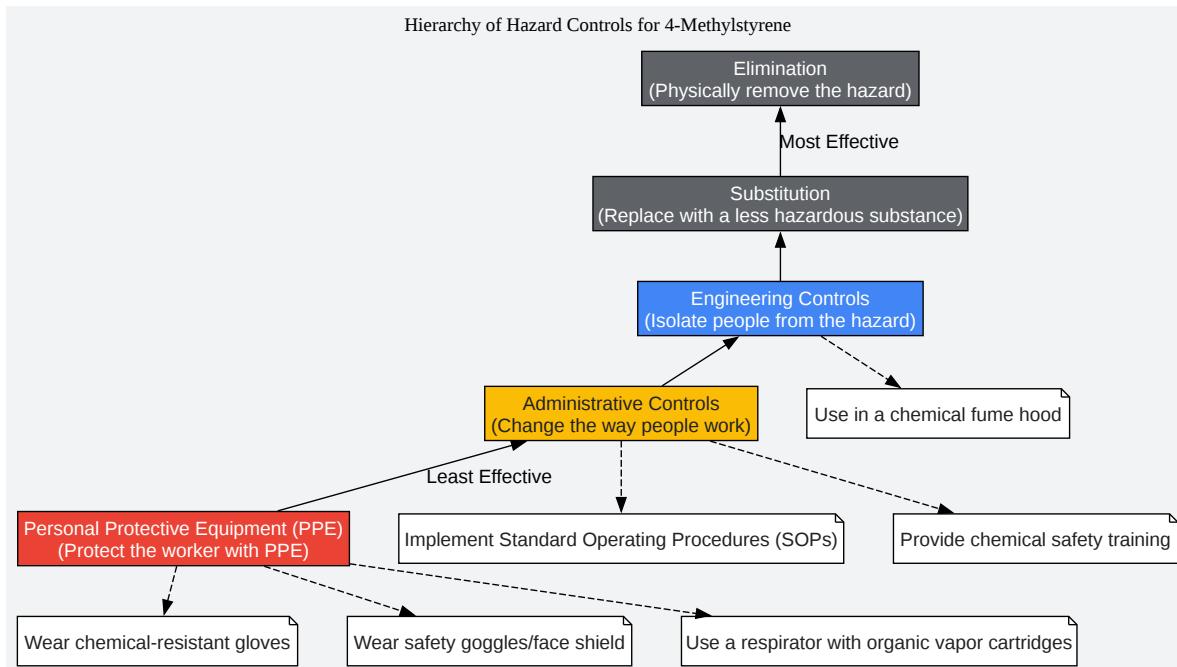
Visualized Workflows and Relationships

The following diagrams illustrate key logical workflows and relationships for the safe handling of **4-Methylstyrene**.



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Caption: Workflow for handling a **4-Methylstyrene** spill.



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